

Personal protective equipment for handling 3,5-Dibromobenzonitrile

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Compound of Interest

Compound Name: 3,5-Dibromobenzonitrile

Cat. No.: B1351247

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Essential Safety and Handling Guide for 3,5-Dibromobenzonitrile

This guide provides critical safety, handling, and disposal protocols for **3,5-Dibromobenzonitrile**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical and Physical Properties

3,5-Dibromobenzonitrile is a chemical compound that requires careful handling due to its potential health hazards.^[1] It appears as a colorless or white to yellow or brown powder or crystal.^{[1][2]}

| Property | Data | Source(s) |
|-------------------|--|---|
| CAS Number | 97165-77-0 | [1] [2] |
| Molecular Weight | 260.92 g/mol | [1] |
| Appearance | White to light yellow powder or crystal | [1] [2] |
| Purity | >98.0% | [2] |
| Melting Point | 98.0 to 102.0 °C | [2] |
| Signal Word | Warning | [1] |
| Hazard Statements | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation. | [1] [3] |

Personal Protective Equipment (PPE)

The proper use of Personal Protective Equipment is the primary defense against exposure.[\[4\]](#) A risk assessment should be conducted before handling to ensure the appropriate level of protection is used.

| Protection Type | Specification | Rationale |
|-------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles with side-shields or a full-face shield.[5][6] | Protects against splashes and airborne particles that can cause serious eye irritation.[6][7] |
| Hand Protection | Chemical-resistant gloves (e.g., nitrile).[5][8] Double-gloving is recommended.[4] | Prevents skin contact, which can cause irritation.[5] Gloves should be inspected for degradation before use. |
| Body Protection | A laboratory coat, long pants, and closed-toe shoes are required.[4] Impervious clothing may be necessary for larger quantities.[6] | Minimizes skin exposure from accidental spills. |
| Respiratory Protection | Use only in a well-ventilated area, preferably a certified chemical fume hood.[3][5] A NIOSH/MSHA-approved respirator is necessary if ventilation is inadequate or if dusts are generated.[5][7] | Protects the respiratory tract from irritation due to dust or aerosols.[3] |

Operational Plans: Handling and Storage

Safe Handling Protocol

- Preparation: Ensure an eyewash station and safety shower are accessible and operational. [5][7] The designated handling area, preferably a chemical fume hood, should be clean and uncluttered.
- Handling:
 - Avoid all contact with skin and eyes.[5]
 - Do not breathe in dust.[5] Avoid creating dust during handling.

- Weigh and transfer the chemical within a fume hood to minimize inhalation exposure.
- Do not eat, drink, or smoke in the handling area.[5][7]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[5][7]
 - Decontaminate all surfaces and equipment used.
 - Store the chemical in a properly labeled and sealed container.[5]

Storage Plan

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3][5][9]
- Store in a refrigerator.[1]
- The storage area should be secure and locked up.[3][7]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

First-Aid Measures

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[5][7] Remove contact lenses if it is safe to do so.[5] Seek immediate medical attention.[10][11]
- Skin Contact: Remove all contaminated clothing and shoes at once.[5] Wash the affected skin area immediately with plenty of soap and water.[5][12] If skin irritation develops or persists, get medical advice.[5]
- Inhalation: Move the exposed person to fresh air immediately.[5][12] If the person is not breathing, perform artificial respiration.[5] Seek medical attention as soon as possible.[12]

- Ingestion: If swallowed, rinse the mouth with water.[\[7\]](#) Call a poison control center or a doctor for treatment advice.[\[5\]](#)[\[7\]](#) Do NOT induce vomiting.[\[8\]](#)

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate spill area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could cause the powder to become airborne.
- Wear PPE: Don the appropriate PPE as detailed above before attempting to clean the spill.
- Containment: Carefully sweep up the solid material, avoiding dust generation.[\[5\]](#)[\[7\]](#)
- Collection: Place the spilled material and any contaminated cleaning supplies (e.g., paper towels) into a suitable, clearly labeled container for hazardous waste disposal.[\[5\]](#)[\[8\]](#)
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department, especially for larger spills.[\[8\]](#)[\[10\]](#)

Disposal Plan

3,5-Dibromobenzonitrile waste must be managed as hazardous material.

Waste Segregation and Collection

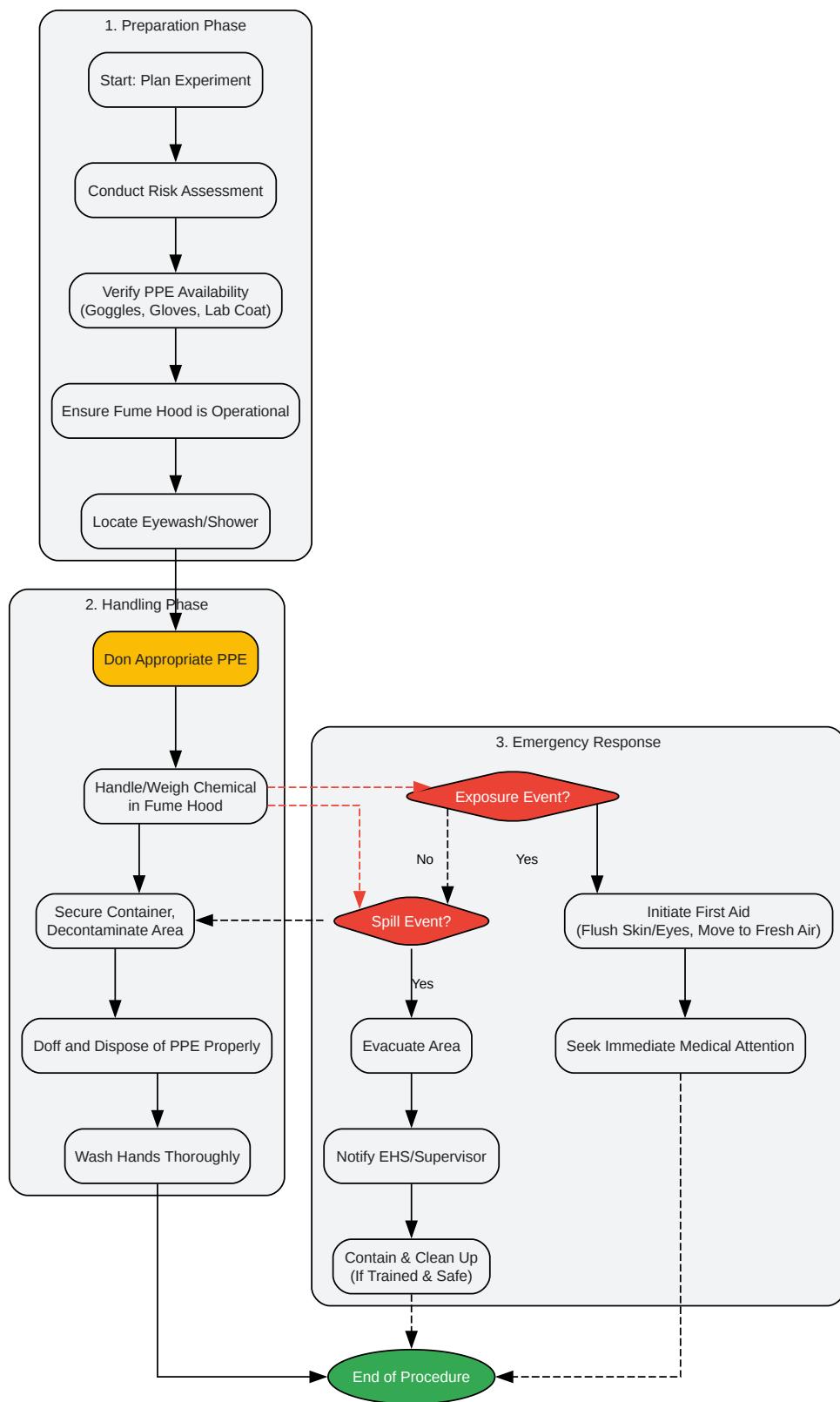
- Solid Waste: Collect any waste product, contaminated consumables (like gloves, wipes, weighing papers), and spill cleanup materials in a dedicated, clearly labeled hazardous waste container.[\[8\]](#)
- Labeling: The container must be labeled as "Halogenated Organic Waste" and list "**3,5-Dibromobenzonitrile**" as a constituent.
- Under no circumstances should this chemical waste be mixed with non-halogenated waste streams or disposed of down the drain.[\[8\]](#)

Final Disposal Method

- The final disposal must be carried out by a licensed hazardous waste management company.[8]
- Incineration: High-temperature incineration is the recommended method for the complete destruction of halogenated organic compounds.[8] These facilities are equipped to neutralize the hazardous acidic gases produced during combustion.[8]

Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for safely handling **3,5-Dibromobenzonitrile** and the appropriate emergency response actions.



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Caption: Workflow for handling **3,5-Dibromobenzonitrile** and responding to emergencies.

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